

Guamecycline Treatment Protocol for In Vivo Animal Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Guamecycline*

Cat. No.: *B607889*

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Disclaimer: The following application notes and protocols for **guamecycline** are based on extrapolated data from studies on other tetracycline derivatives due to the current lack of specific in vivo data for **guamecycline** in publicly available scientific literature. The provided information should be used as a guideline for designing pilot studies to determine the optimal dosage, administration route, and efficacy of **guamecycline** for specific in vivo animal models.

Introduction

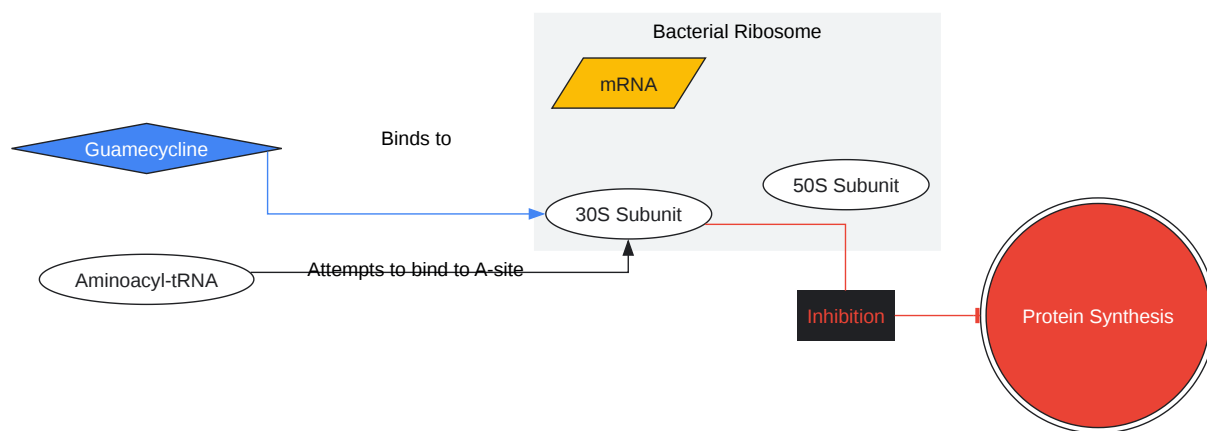
Guamecycline is a semisynthetic tetracycline antibiotic with a broad spectrum of activity anticipated to be similar to other tetracyclines[1][2]. Tetracyclines function by inhibiting protein synthesis in bacteria. They achieve this by binding to the 30S ribosomal subunit, which in turn prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site[3][4]. This action halts peptide chain elongation, leading to a bacteriostatic effect[3][5]. This document provides a representative protocol for in vivo animal studies using **guamecycline**, based on available data for structurally related tetracycline derivatives.

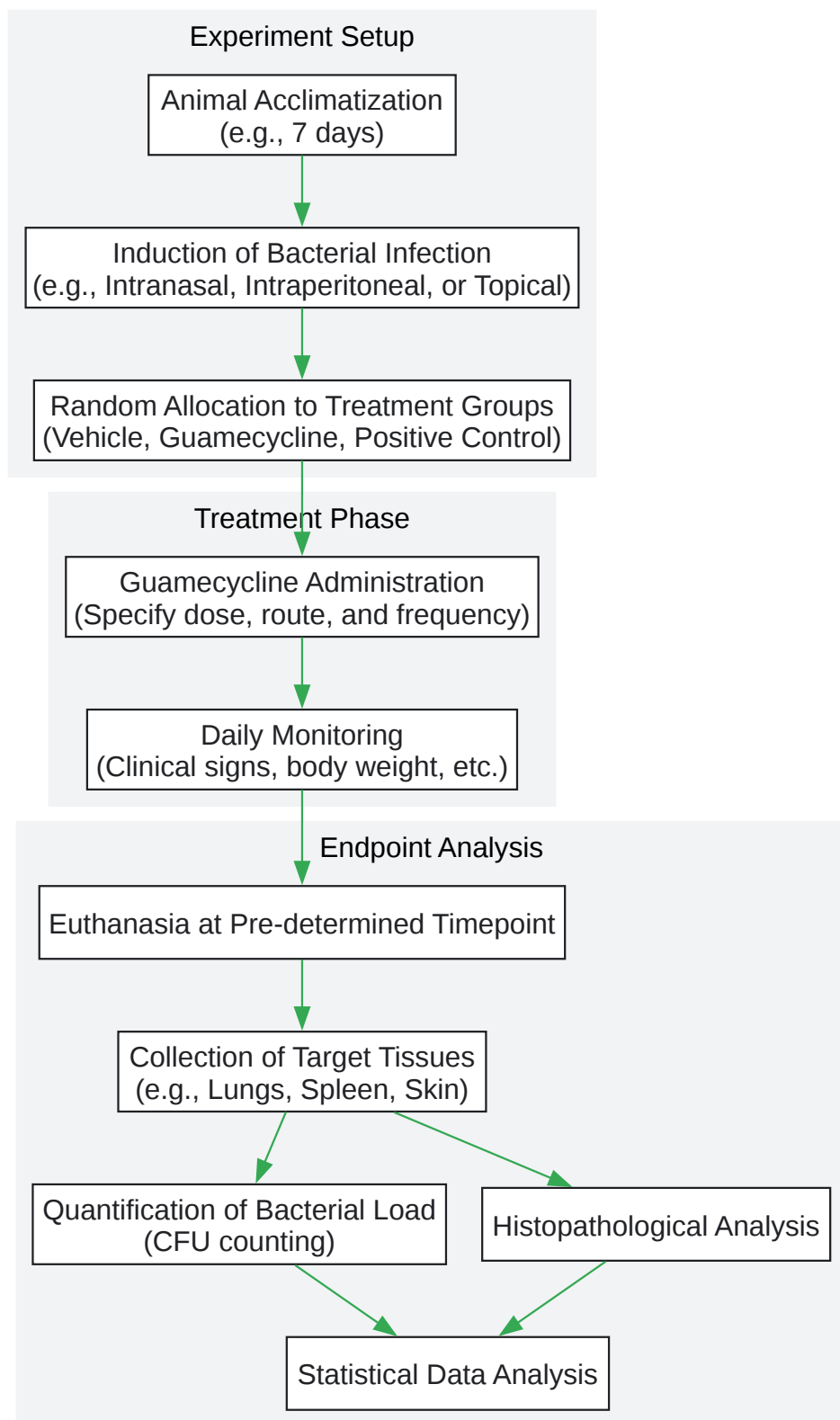
Chemical and Physical Properties of Guamecycline:

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₈ N ₈ O ₈	[6]
Molecular Weight	626.66 g/mol	[6]
CAS Number	16545-11-2	[6]
Synonyms	Tetrabiguanide, Xanthomycin, Xantomicina	[6]

Proposed Signaling Pathway of Tetracyclines

Tetracyclines, including presumably **guamecycline**, exert their antibacterial effect by targeting the bacterial ribosome. The following diagram illustrates the generally accepted mechanism of action.





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References

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